

# Diisopropyl Xanthogen Disulfide: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Diisopropyl xanthogen disulfide*

Cat. No.: *B1670633*

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CAS Number: 105-65-7 Molecular Formula:  $C_8H_{14}O_2S_4$  Synonyms: Diperoxide, Diisopropylxanthogen disulfide, Bis(isopropylxanthogen) disulfide

This technical guide provides a comprehensive overview of **diisopropyl xanthogen disulfide** (CAS 105-65-7), with a focus on its properties and potential applications relevant to researchers, scientists, and drug development professionals.

## Physicochemical Properties

**Diisopropyl xanthogen disulfide** is an organosulfur compound that presents as a light yellow to greenish crystalline solid at room temperature.<sup>[1][2]</sup> It is characterized by a strong odor and is insoluble in water but soluble in several organic solvents such as ethanol, acetone, and benzene.<sup>[1][2][3]</sup>

Table 1: Physicochemical Data for **Diisopropyl Xanthogen Disulfide**

Property	Value	Source(s)
Molecular Weight	270.46 g/mol	[1][4]
Melting Point	54-56 °C	[1][2]
Boiling Point	316.5 ± 25.0 °C (Predicted)	[1][2]
Density	1.275 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1][2]
Water Solubility	6.7 µg/L at 20°C	[1]
LogP	5.72 at 40°C	[1]
Vapor Pressure	0 Pa at 20°C	[1][2]

## Safety and Handling

**Diisopropyl xanthogen disulfide** is classified as harmful if swallowed and causes skin irritation.[5] It may also cause an allergic skin reaction.[5] Appropriate personal protective equipment, including gloves and eye protection, should be worn when handling this compound.

Table 2: GHS Hazard Information

Hazard Statement	Code	Pictogram
Harmful if swallowed	H302	GHS07
Causes skin irritation	H315	GHS07
May cause an allergic skin reaction	H317	GHS07

## Applications in Research and Development

While **diisopropyl xanthogen disulfide** is widely used in the rubber industry as a vulcanization accelerator and in mining for froth flotation, its potential applications in the biomedical field are emerging.[3][6][7][8]

## Antiviral Activity

Notably, **diisopropyl xanthogen disulfide** has been identified as an inhibitor of the Junin virus (JUNV), the etiological agent of Argentine hemorrhagic fever.[1][2] This suggests a potential avenue for the development of novel antiviral therapeutics. However, detailed mechanistic studies and experimental protocols regarding its anti-JUNV activity are not extensively available in the public domain.

## Synthesis of Bioinorganic Complexes

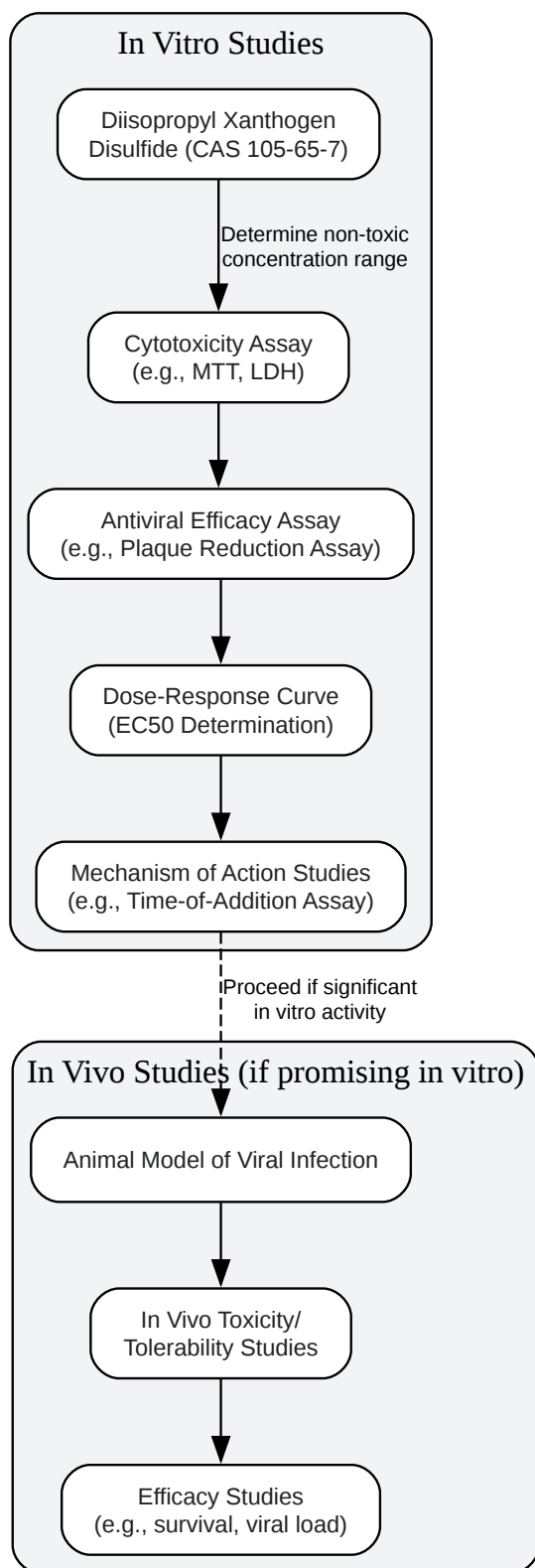
The compound can be utilized in the synthesis of proligands for creating metal complexes that are related to the molybdenum cofactor.[9][10] These types of complexes are of interest in bioinorganic chemistry for studying enzyme active sites and developing catalysts.

## Experimental Protocols

Detailed, peer-reviewed experimental protocols for the biological applications of **diisopropyl xanthogen disulfide** are not readily available in the searched literature. However, a general workflow for investigating its potential as a viral inhibitor can be proposed.

## General Workflow for Antiviral Screening

The following diagram outlines a logical experimental workflow for assessing the antiviral properties of a compound like **diisopropyl xanthogen disulfide** against a target virus, such as the Junin virus. This represents a standard approach in virology research.



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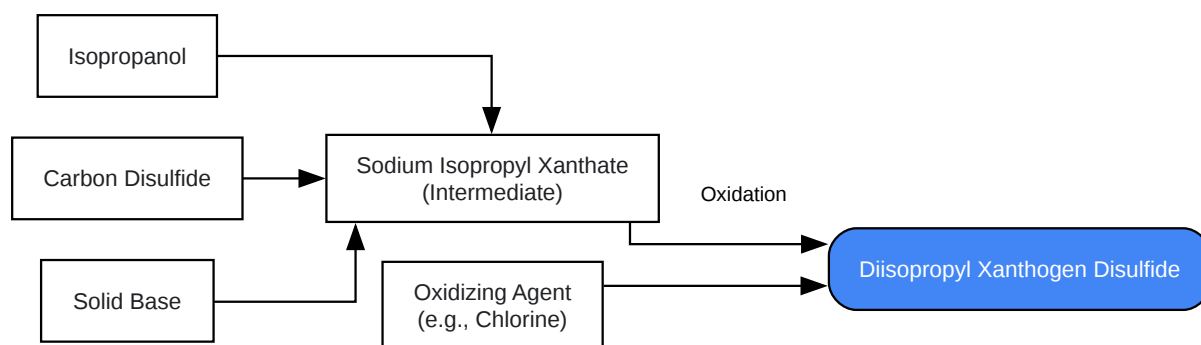
A generalized workflow for screening antiviral compounds.

## Potential Signaling Pathways

Information regarding specific signaling pathways modulated by **diisopropyl xanthogen disulfide** is not available in the reviewed literature. For its role as a Junin virus inhibitor, it could potentially interfere with viral entry, replication, or egress. Elucidating the precise mechanism would require dedicated research, as outlined in the workflow above.

## Synthesis and Preparation

**Diisopropyl xanthogen disulfide** can be prepared through the reaction of isopropanol, a solid base, carbon disulfide, and an oxidizing agent like chlorine.[11] The process involves the formation of an isopropyl xanthate salt, which is then oxidized to the disulfide.[11]



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A simplified schematic of the synthesis of **diisopropyl xanthogen disulfide**.

## Conclusion

**Diisopropyl xanthogen disulfide** is a well-characterized organosulfur compound with established industrial uses. For researchers in the life sciences, its documented activity as a Junin virus inhibitor presents a compelling starting point for further investigation into its therapeutic potential. While detailed biological studies are currently limited, this guide provides a foundational understanding of its properties and a framework for future research endeavors.

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## References

- 1. Isopropylxanthic disulfide | 105-65-7 [chemicalbook.com]
- 2. Isopropylxanthic disulfide CAS#: 105-65-7 [m.chemicalbook.com]
- 3. CAS 105-65-7: isopropylxanthic disulfide | CymitQuimica [cymitquimica.com]
- 4. Diisopropyl xanthogen disulfide | C<sub>8</sub>H<sub>14</sub>O<sub>2</sub>S<sub>4</sub> | CID 66923 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chemos.de [chemos.de]
- 6. medchemexpress.com [medchemexpress.com]
- 7. researchgate.net [researchgate.net]
- 8. Dixanthogen disulfide - Wikipedia [en.wikipedia.org]
- 9. Diisopropyl xanthogen disulfide - CAS:105-65-7 - KKL Med Inc. [kkllmed.com]
- 10. Diisopropyl xanthogen disulfide | 105-65-7 | MOLNOVA [molnova.com]
- 11. CN106380436A - Preparation method for diisopropyl xanthogen disulfide - Google Patents [patents.google.com]
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